

A Comprehensive Guide to the Safe Disposal of Fmoc-Phe-OH-13C6

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Compound of Interest

Compound Name: Fmoc-Phe-OH-13C6

Cat. No.: B12409103

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Fmoc-Phe-OH-13C6**, a stable isotope-labeled amino acid derivative.

Immediate Safety and Handling Precautions

While Fmoc-Phe-OH and its isotopically labeled counterparts are not classified as hazardous, adherence to standard laboratory safety protocols is essential.^{[1][2]} Before handling, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat.^{[2][3]} In case of accidental contact, follow these first-aid measures:

- After inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.^{[1][2][3]}
- After skin contact: Wash the affected area thoroughly with soap and plenty of water.^{[1][2][3]}
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.^{[1][2][3]}
- After ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.^{[1][2][3]}

Accidental spills should be managed by sweeping up the solid material, avoiding dust formation, and placing it in a suitable, closed container for disposal.^{[1][2]} Prevent the substance from entering drains or the environment.^{[1][2][3]}

Understanding Fmoc-Phe-OH-13C6 Disposal

Fmoc-Phe-OH-13C6 contains a stable, non-radioactive isotope of carbon (Carbon-13).^{[4][5]} Unlike radioactive isotopes, stable isotopes do not decay or emit radiation.^[4] Therefore, the disposal procedures for **Fmoc-Phe-OH-13C6** are the same as for the unlabeled Fmoc-Phe-OH.^{[4][6]} The waste is treated as a standard chemical waste, and its disposal is governed by local, state, and federal regulations.^{[2][7]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Fmoc-Phe-OH.

Property	Value
CAS Number	35661-40-6
Molecular Formula	C ₂₄ H ₂₁ NO ₄
Molecular Weight	387.43 g/mol
Melting Point	180 - 187 °C
Storage Temperature	2 - 8 °C
Appearance	White to light yellow crystalline powder

Step-by-Step Disposal Protocol

Follow this detailed protocol for the proper disposal of **Fmoc-Phe-OH-13C6**:

- Waste Identification and Segregation:
 - Identify the waste as non-hazardous chemical waste.
 - Do not mix with hazardous waste streams such as flammable solvents, corrosive materials, or reactive chemicals.

- Containerization:
 - Place the solid **Fmoc-Phe-OH-13C6** waste into a designated, leak-proof, and sealable container.
 - The container should be compatible with the chemical and clearly labeled.
- Labeling:
 - Label the waste container with "**Fmoc-Phe-OH-13C6** Waste" and include the date of accumulation.
 - Ensure the label is legible and securely attached to the container.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated waste accumulation area.
 - Keep it away from incompatible materials.
- Disposal:
 - Dispose of the waste through your institution's chemical waste disposal program or a licensed chemical waste disposal contractor.
 - Follow all applicable local, state, and federal regulations for chemical waste disposal. Do not dispose of it down the drain or in regular trash.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Fmoc-Phe-OH-13C6**.



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